

An In-depth Technical Guide on 1-(2-bromophenyl)-1H-pyrrole

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Compound of Interest

Compound Name: 1-(2-bromophenyl)-1H-pyrrole

Cat. No.: B1273750

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This guide provides comprehensive information on the chemical and physical properties of **1-(2-bromophenyl)-1H-pyrrole**, a heterocyclic aromatic compound of interest to researchers and professionals in drug development and organic synthesis.

Core Compound Data

The fundamental properties of **1-(2-bromophenyl)-1H-pyrrole** are summarized in the table below, providing a clear overview of its key quantitative data.

Property	Value
Molecular Formula	C ₁₀ H ₈ BrN ^{[1][2][3]}
Molecular Weight	222.08 g/mol ^{[1][2][3]}
CAS Number	69907-27-3 ^{[1][2][3]}
Boiling Point	293.9 °C at 760 mmHg ^[1]
Density	1.38 g/cm ³ ^[1]

Experimental Protocols

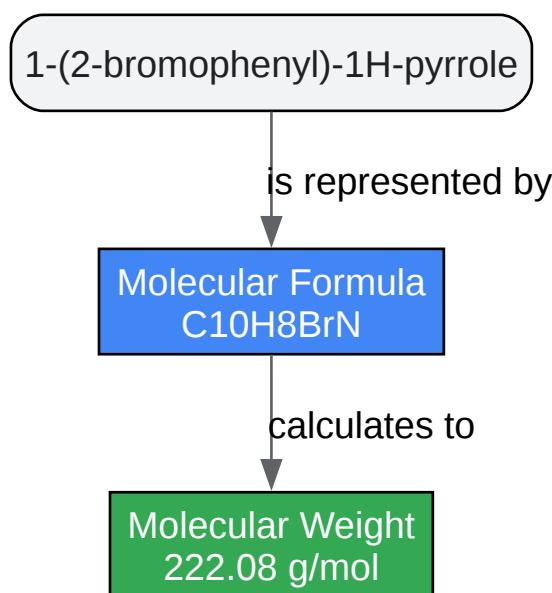
Detailed experimental methodologies for the synthesis and characterization of **1-(2-bromophenyl)-1H-pyrrole** are crucial for its application in further research. A general synthetic procedure involves the reaction of an appropriate amine with 2,5-dimethoxytetrahydrofuran.

General Synthetic Procedure:

- An amine (1 mmol), 2,5-dimethoxytetrahydrofuran (1.1 mmol), and a suitable acidic catalyst are combined in a reaction vessel.
- The reaction mixture is stirred at an elevated temperature, typically around 90 °C.
- The progress of the reaction is monitored using thin-layer chromatography (TLC).
- Upon completion, the mixture is cooled to room temperature.
- The product is extracted using an organic solvent, such as ethyl acetate.
- The solvent is evaporated, and the resulting residue is purified by column chromatography on silica gel to yield the pure **1-(2-bromophenyl)-1H-pyrrole**.

Logical Relationships

The relationship between the compound's name, its elemental composition (formula), and its calculated molecular weight is a fundamental concept in chemistry. The following diagram illustrates this logical connection.



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Caption: Relationship between compound name, formula, and molecular weight.

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